

Efficacy Data: Onvansertib 30mg vs. 20mg vs. Standard of Care

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Compound Focus: Onvansertib

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Efficacy Endpoint	Control Arm (SoC alone) (n=37)	20mg Onvansertib + SoC (n=36)	30mg Onvansertib + SoC (n=37)
Confirmed Objective Response Rate (ORR) [1]	30% (11/37)	42% (15/36)	49% (18/37)
6-Month Confirmed ORR [1]	22% (8/37)	33% (12/36)	46% (17/37)
ORR (incl. unconfirmed) [1]	43% (16/37)	50% (18/36)	59% (22/37)
Progression-Free Survival (PFS)	Early trend favors control [1] [2]	Early curve separation [1]	Trend favors 30mg dose; median PFS not reached [1] [3] [2]
Depth of Response & Early Tumor Shrinkage	--	Dose-dependent improvement [1]	Deeper responses observed [1]

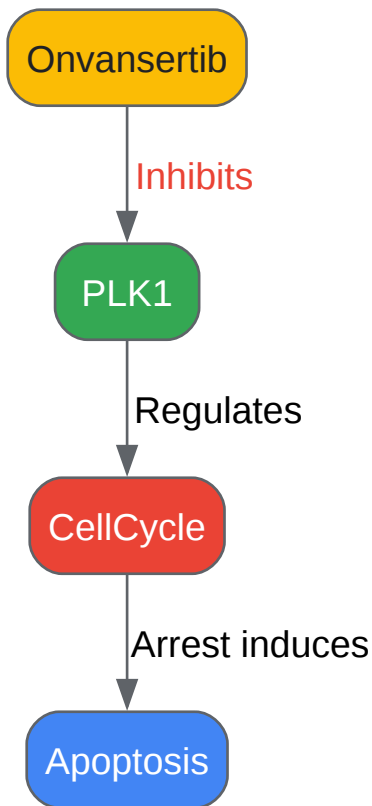
Key Experimental Protocol: CRDF-004 Phase 2 Trial

The data in the table above comes from the **CRDF-004 trial**, a randomized Phase 2 study. Here are the key methodological details [1]:

- **Clinicaltrials.gov Identifier:** NCT06106308
- **Population:** Patients with previously untreated, RAS-mutated (KRAS or NRAS) metastatic colorectal cancer.
- **Study Arms:** Patients were randomized 1:1:1 to one of three arms:
 - Arm 1: Standard of Care (SoC) alone (FOLFIRI/FOLFOX + bevacizumab)
 - Arm 2: SoC + 20 mg **onvansertib**
 - Arm 3: SoC + 30 mg **onvansertib**
- **Dosing Schedule:** **Onvansertib** was administered orally on days 1-5 and 15-19 of each 28-day cycle.
- **Primary Endpoint:** Objective Response Rate (ORR) as assessed by Blinded Independent Central Review.
- **Key Secondary Endpoints:** Progression-free survival (PFS), Duration of Response (DOR), and Safety.

Mechanism of Action & Signaling Pathway

Onvansertib's efficacy is driven by its targeted mechanism of action. The diagram below illustrates how it disrupts cancer cell division.



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The efficacy of combining **onvansertib** with standard chemotherapy is based on a strong biological rationale. Preclinical studies suggest that **PLK1 inhibition can overcome resistance to DNA-damaging agents and has shown synthetic lethality with KRAS mutations** [4]. Furthermore, research indicates that **onvansertib** may inhibit the hypoxia pathway and exhibit synergistic anti-tumor activity when combined with bevacizumab, an anti-angiogenic agent [4].

Key Takeaways for Researchers

- **Dose-Dependent Efficacy:** The 30 mg dose of **onvansertib** demonstrates a consistent and superior efficacy profile across multiple endpoints, including ORR, depth of response, and early PFS trends [1] [2].
- **Favorable Safety Profile:** The combination of **onvansertib** with FOLFIRI/FOLFOX and bevacizumab has been well-tolerated in clinical trials, with no major unexpected toxicities. The most common treatment-emergent adverse event is neutropenia [1] [3].
- **Impact of Prior Therapy:** Earlier-phase trials in the second-line setting revealed significantly higher response rates (ORR of 76.9%) in patients who were bevacizumab-naïve, suggesting that prior

bevacizumab exposure may influence treatment efficacy [4].

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Address: Ontario, CA 91761, United States

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